

A Comprehensive Technical Guide to the Thermodynamic Properties of Vanadium Pentafluoride

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Compound of Interest

Compound Name: Vanadium pentafluoride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a centralized resource on the core thermodynamic data for **Vanadium Pentafluoride** (VF₅). The information presented herein is curated for professionals in research and development who require precise and reliable data for modeling, synthesis, and safety assessments involving this highly reactive compound. This document summarizes key quantitative thermodynamic parameters, details the experimental methodologies for their determination, and provides a logical workflow for these experimental processes.

Core Thermodynamic Data

Vanadium pentafluoride is a colorless, volatile liquid at room temperature.^[1] A summary of its key thermodynamic and physical properties is presented in the tables below. It is important to note that while data for enthalpy and entropy are available, specific heat capacity values for **Vanadium pentafluoride** are not readily found in the surveyed literature.

Table 1: Thermodynamic Properties of **Vanadium Pentafluoride** (VF₅)

Property	Symbol	Value	Units	State
Standard Molar Enthalpy of Formation	ΔH_f°	-1429.4 \pm 0.8[1]	kJ/mol	Liquid
Standard Molar Entropy	S°	191.9[2]	J/(mol·K)	Liquid
Molar Enthalpy of Vaporization	ΔH_{vap}	44.35[3]	kJ/mol	-
Molar Enthalpy of Fusion	ΔH_{fus}	4.2[2]	kJ/mol	-
Heat Capacity	C_p	Data not available	J/(mol·K)	Liquid/Gas

Table 2: Physical Properties of **Vanadium Pentafluoride** (VF₅)

Property	Value	Units
Molecular Weight	145.934[1]	g/mol
Melting Point	19.5[1]	°C
Boiling Point	48.3[1]	°C
Density (solid)	2.502[1]	g/cm ³

Experimental Protocols for Thermodynamic Data Determination

The following sections detail the methodologies employed for the experimental determination of the key thermodynamic properties of **Vanadium pentafluoride**.

Determination of the Enthalpy of Formation by Fluorine Bomb Calorimetry

The standard enthalpy of formation of **Vanadium pentafluoride** can be determined by direct combination of the elements in a bomb calorimeter. This method is suitable for highly exothermic reactions involving fluorine.

Materials and Apparatus:

- High-purity Vanadium metal
- High-purity fluorine gas
- Custom-fabricated nickel or monel bomb calorimeter
- Ignition wire (e.g., tungsten)
- Calorimeter jacket with a constant temperature water bath
- High-precision thermometer or temperature probe
- Gas handling and purification train for fluorine

Procedure:

- A precisely weighed sample of high-purity vanadium metal is placed in a sample dish within the bomb calorimeter.
- The bomb is sealed and evacuated to remove any atmospheric gases.
- High-purity fluorine gas is introduced into the bomb to a predetermined pressure.
- The bomb is placed in the calorimeter, which is filled with a known mass of water. The system is allowed to reach thermal equilibrium.
- The initial temperature is recorded over a period of time to establish a baseline.
- The reaction is initiated by passing an electric current through the ignition wire.
- The temperature of the calorimeter is recorded at regular intervals until a stable final temperature is reached.

- The final temperature is recorded over a period of time to establish a post-reaction baseline.
- The energy equivalent of the calorimeter is determined by calibrating with a substance of known heat of combustion, such as benzoic acid.
- The heat of formation of VF_5 is calculated from the corrected temperature rise, the energy equivalent of the calorimeter, and the mass of the vanadium reacted.

Determination of the Enthalpy of Formation by Hydrolysis Calorimetry

An alternative method involves measuring the heat of hydrolysis of **Vanadium pentafluoride**. This method relies on Hess's Law, where the enthalpy of formation is calculated from the measured enthalpy of reaction and the known enthalpies of formation of the other reactants and products.

Materials and Apparatus:

- Purified **Vanadium pentafluoride**
- A suitable aqueous solution (e.g., dilute sodium hydroxide)
- A solution calorimeter, often custom-built to handle corrosive materials
- A calibrated thermistor or high-precision thermometer
- Airtight sample ampoules (e.g., made of a material inert to VF_5)

Procedure:

- A known quantity of purified **Vanadium pentafluoride** is sealed in a thin-walled ampoule in an inert atmosphere.
- The calorimeter is charged with a precise volume of the hydrolysis solution (e.g., dilute NaOH).
- The system is allowed to come to thermal equilibrium, and the initial temperature is recorded.

- The ampoule containing the VF_5 sample is broken beneath the surface of the solution within the sealed calorimeter.
- The temperature change of the solution is monitored until a stable final temperature is reached.
- The heat of hydrolysis is calculated from the temperature change and the heat capacity of the calorimeter and its contents.
- The standard enthalpy of formation of VF_5 is then calculated using the measured heat of hydrolysis and the known standard enthalpies of formation of the products (e.g., vanadate ions in solution, and $\text{HF}(\text{aq})$) and water.

Determination of Vapor Pressure and Enthalpy of Vaporization

The vapor pressure of the volatile **Vanadium pentafluoride** and its enthalpy of vaporization can be determined by measuring the pressure of the vapor in equilibrium with the liquid at various temperatures. The following protocol is based on the work of Trevorrow, Fischer, and Steunenberg (1957).^[4]

Materials and Apparatus:

- Purified **Vanadium pentafluoride**
- A vacuum-tight apparatus constructed from nickel and Monel, including a sample tube, a null-point diaphragm gauge, and connections to a vacuum line and a gas supply.
- A constant temperature bath with a precision of $\pm 0.1^\circ\text{C}$.
- A high-precision manometer.

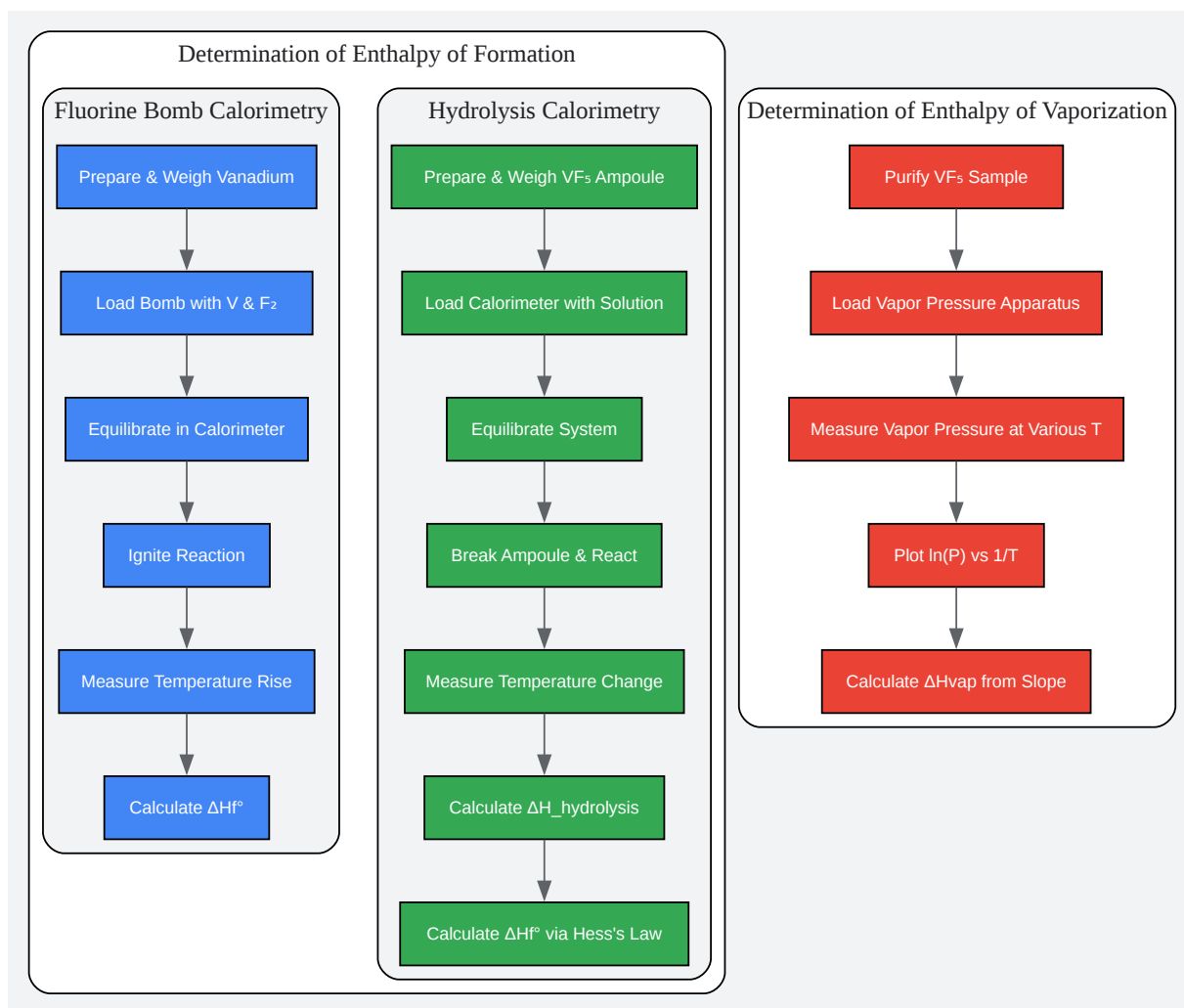
Procedure:

- A sample of **Vanadium pentafluoride** is purified by fractional distillation in a vacuum system.^[4]

- The purified sample is transferred to the sample tube of the vapor pressure apparatus.
- The apparatus is evacuated, and the sample is degassed by several freeze-pump-thaw cycles.
- The sample tube is immersed in the constant temperature bath, and the system is allowed to reach thermal equilibrium.
- The vapor pressure of the sample is balanced against a known pressure of an inert gas (e.g., helium) using the null-point diaphragm gauge. The pressure is read from the manometer.
- Vapor pressure measurements are taken at a series of controlled temperatures.
- The enthalpy of vaporization (ΔH_{vap}) is determined from the slope of a plot of the natural logarithm of the vapor pressure ($\ln P$) versus the reciprocal of the absolute temperature ($1/T$), according to the Clausius-Clapeyron equation.

Experimental and Logical Workflow Diagrams

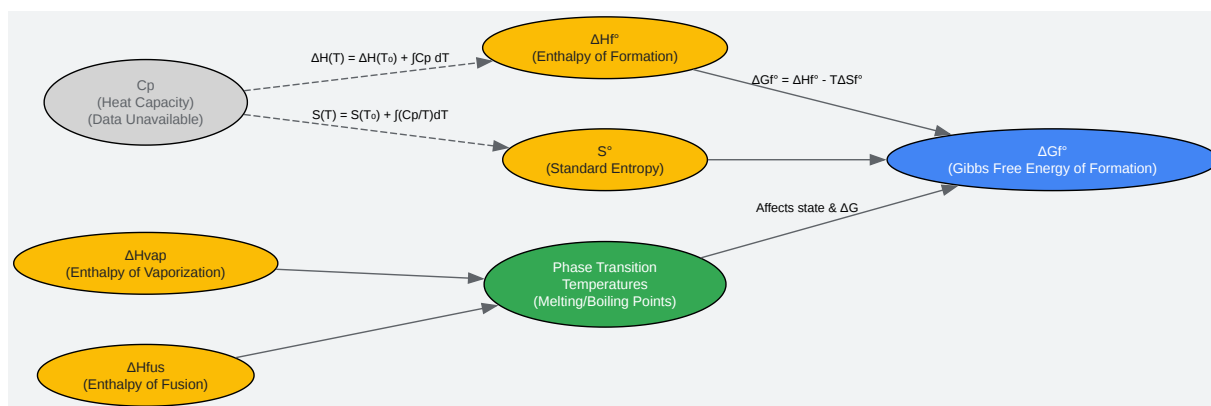
The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for determining thermodynamic properties of VF_5 .

The diagram above outlines the distinct experimental pathways for determining the enthalpy of formation (via fluorine bomb calorimetry or hydrolysis calorimetry) and the enthalpy of vaporization of **Vanadium pentafluoride**.



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Caption: Interrelationship of thermodynamic properties for VF_5 .

This diagram illustrates the fundamental relationships between the core thermodynamic properties of **Vanadium pentafluoride**. It highlights how experimentally determined values like enthalpy of formation and entropy are used to calculate other key parameters such as the Gibbs free energy of formation. The dashed lines indicate relationships where the heat capacity, a currently unavailable data point, would be crucial for temperature-dependent calculations.

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